

# Application Notes and Protocols for Studying Extreme Rainfall Events Using TMPA Data

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## Compound of Interest

Compound Name: *TMPA*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing Tropical Rainfall Measuring Mission (TRMM) Multi-satellite Precipitation Analysis (**TMPA**) data for the study of extreme rainfall events. The protocols outlined below are intended for researchers and scientists in atmospheric science, hydrology, and climate change, as well as professionals in fields such as drug development where understanding the environmental context of disease vectors or manufacturing disruptions due to extreme weather is critical.

## Introduction to TMPA Data

The Tropical Rainfall Measuring Mission (TRMM) was a joint space mission between NASA and the Japan Aerospace Exploration Agency (JAXA) designed to monitor and study tropical rainfall. The TRMM Multi-satellite Precipitation Analysis (**TMPA**) is a highly utilized product that provides quasi-global precipitation estimates. It combines data from various satellite systems and calibrates them with measurements from the TRMM satellite's instruments.<sup>[1][2]</sup> For post-analysis and research, the gauge-adjusted post-real-time research version (e.g., 3B42 V7) is recommended over the near-real-time product due to its enhanced accuracy.<sup>[3]</sup>

It is important to note that the TRMM satellite ceased collecting data in April 2015. However, the **TMPA** dataset has been extended and is being succeeded by the Integrated Multi-satellite Retrievals for GPM (IMERG) algorithm under the Global Precipitation Measurement (GPM) mission, which provides a long-term, continuous precipitation record.

## Key Applications of TMPA in Extreme Rainfall Analysis

**TMPA** data is invaluable for a range of applications related to extreme rainfall, including:

- **Climate Change Studies:** Analyzing the frequency, intensity, and duration of extreme precipitation events to understand trends and patterns associated with climate change.
- **Hydrological Modeling:** Providing crucial input data for models that simulate river discharge, flooding, and landslide risk.
- **Disaster Management:** Aiding in the monitoring and forecasting of heavy rainfall that can lead to natural disasters.
- **Public Health:** Investigating the links between extreme rainfall, flooding, and the outbreak of waterborne diseases or the proliferation of disease vectors like mosquitoes.

## Methodologies for Analyzing Extreme Rainfall Events

Two primary methodologies are widely employed for the analysis of extreme rainfall events using **TMPA** data: the calculation of the Expert Team on Climate Change Detection and Indices (ETCCDI) and the application of Generalized Extreme Value (GEV) theory.

### Expert Team on Climate Change Detection and Indices (ETCCDI)

The ETCCDI has defined a core set of 27 descriptive indices for temperature and precipitation extremes to facilitate uniform analysis of climate change.<sup>[3]</sup> These indices capture various characteristics of extreme events, such as frequency, intensity, and duration.

Precipitation-based ETCCDI indices relevant to extreme rainfall include:

- **RX1day:** Maximum 1-day precipitation.
- **RX5day:** Maximum 5-day precipitation.

- R95pTOT: Annual total precipitation when daily precipitation > 95th percentile.
- R99pTOT: Annual total precipitation when daily precipitation > 99th percentile.
- R10mm: Annual count of days when precipitation  $\geq$  10mm.
- R20mm: Annual count of days when precipitation  $\geq$  20mm.
- CWD: Consecutive Wet Days (maximum number of consecutive days with precipitation  $\geq$  1mm).
- SDII: Simple daily intensity index (total precipitation divided by the number of wet days).

## Generalized Extreme Value (GEV) Distribution

GEV distribution is a statistical approach used to model the distribution of extreme events. By fitting annual or seasonal maxima of rainfall data to a GEV distribution, one can estimate the return period (or average recurrence interval - ARI) of extreme rainfall events. This is critical for infrastructure design and risk assessment. The GEV distribution combines three extreme value distributions (Gumbel, Fréchet, and Weibull) into a single framework.

## Experimental Protocols

This section details the step-by-step protocols for conducting an extreme rainfall analysis using **TMPA** data.

### Protocol 1: Data Acquisition and Preprocessing

- Data Source: Download the **TMPA** 3B42 V7 (or the latest GPM IMERG) data from the NASA Goddard Earth Sciences Data and Information Services Center (GES DISC). The data is typically available in NetCDF or HDF format.
- Spatial and Temporal Resolution: The **TMPA** 3B42 product has a spatial resolution of  $0.25^\circ \times 0.25^\circ$  and a 3-hourly temporal resolution.<sup>[3]</sup>
- Region of Interest: Select and subset the data for your specific geographical area of study.

- **Time Period:** Define the time period for your analysis. A longer time series will yield more robust statistical results.
- **Data Conversion:** Convert the 3-hourly data to daily accumulated precipitation. This is a common requirement for calculating many of the ETCCDI indices and for GEV analysis.
- **Quality Control:** Check for missing data and outliers. While satellite data provides excellent spatial coverage, it's important to be aware of potential data gaps or erroneous values.

## Protocol 2: Calculation of ETCCDI Indices

- **Software:** Utilize specialized software packages for calculating the ETCCDI indices.
  - **R:** The `climdex.pcic` package is a widely used tool for this purpose.
  - **Python:** Libraries such as `iclim` or custom scripts using `xarray` and `dask` can be employed.
- **Input Data:** The preprocessed daily precipitation data in NetCDF format is the primary input.
- **Index Calculation:** Run the software to calculate the desired ETCCDI indices for each grid point within your study area. The software will typically require you to specify the input file, variable name (e.g., 'precipitation'), and the desired indices.
- **Trend Analysis:** Apply statistical methods, such as the Mann-Kendall test, to the time series of the calculated indices to identify significant trends in extreme rainfall.

## Protocol 3: Generalized Extreme Value (GEV) Analysis

- **Software:** Use statistical software with packages designed for extreme value analysis.
  - **R:** The `extRemes` and `climextRemes` packages are well-suited for fitting GEV models.<sup>[4]</sup>
  - **Python:** Libraries like `scipy.stats.genextreme` and `pyextremes` can be used.
- **Data Preparation:** From the daily precipitation data, extract the annual or seasonal maximum values for each grid point.

- **Model Fitting:** Fit the GEV distribution to the time series of annual/seasonal maxima for each grid point. This will estimate the three parameters of the GEV distribution: location, scale, and shape.
- **Return Level Estimation:** Use the fitted GEV model to estimate the return levels for different return periods (e.g., 10-year, 50-year, 100-year events). The return level is the precipitation amount that is expected to be equaled or exceeded on average once every specified number of years.
- **Uncertainty Analysis:** It is crucial to quantify the uncertainty in the estimated return levels, which can be done using methods like bootstrapping or by calculating confidence intervals.

## Protocol 4: Validation with Ground-Based Data

- **Data Source:** Obtain daily rainfall data from a dense network of rain gauge stations within your study area.
- **Data Matching:** For each rain gauge location, extract the corresponding **TMPA** grid cell data.
- **Statistical Comparison:** Perform a statistical comparison between the **TMPA** and rain gauge data for extreme rainfall events. Key metrics to calculate include:
  - **Correlation Coefficient:** To measure the linear relationship between the two datasets.
  - **Bias:** To determine if the satellite data systematically overestimates or underestimates rainfall.
  - **Root Mean Square Error (RMSE):** To quantify the average magnitude of the error.
  - **Categorical statistics:** Such as the Probability of Detection (POD), False Alarm Ratio (FAR), and Critical Success Index (CSI) to evaluate the satellite's ability to correctly identify rainfall events.

## Data Presentation

Quantitative data from comparative analyses of **TMPA** and rain gauge data are crucial for understanding the performance of the satellite product. The following tables summarize key statistical metrics from various studies.

Table 1: Comparison of **TMPA** 3B42 V7 and Rain Gauge Data for Daily Precipitation over Iran

Statistical Index	PERSIANN	TMPA-3B42RT	TMPA-3B42V7
Bias (mm/day)	-	-	-1.47
Multiplicative Bias	0.56	1.02	0.86
Relative Bias (%)	-	-	-13.6
Mean Absolute Error (MAE) (mm/day)	-	-	4.5
Root Mean Square Error (RMSE) (mm/day)	-	-	6.5
Correlation Coefficient (CC)	-	-	0.61

Source: Adapted from a study on 47 heavy rainfall events from 2003 to 2006.[5]

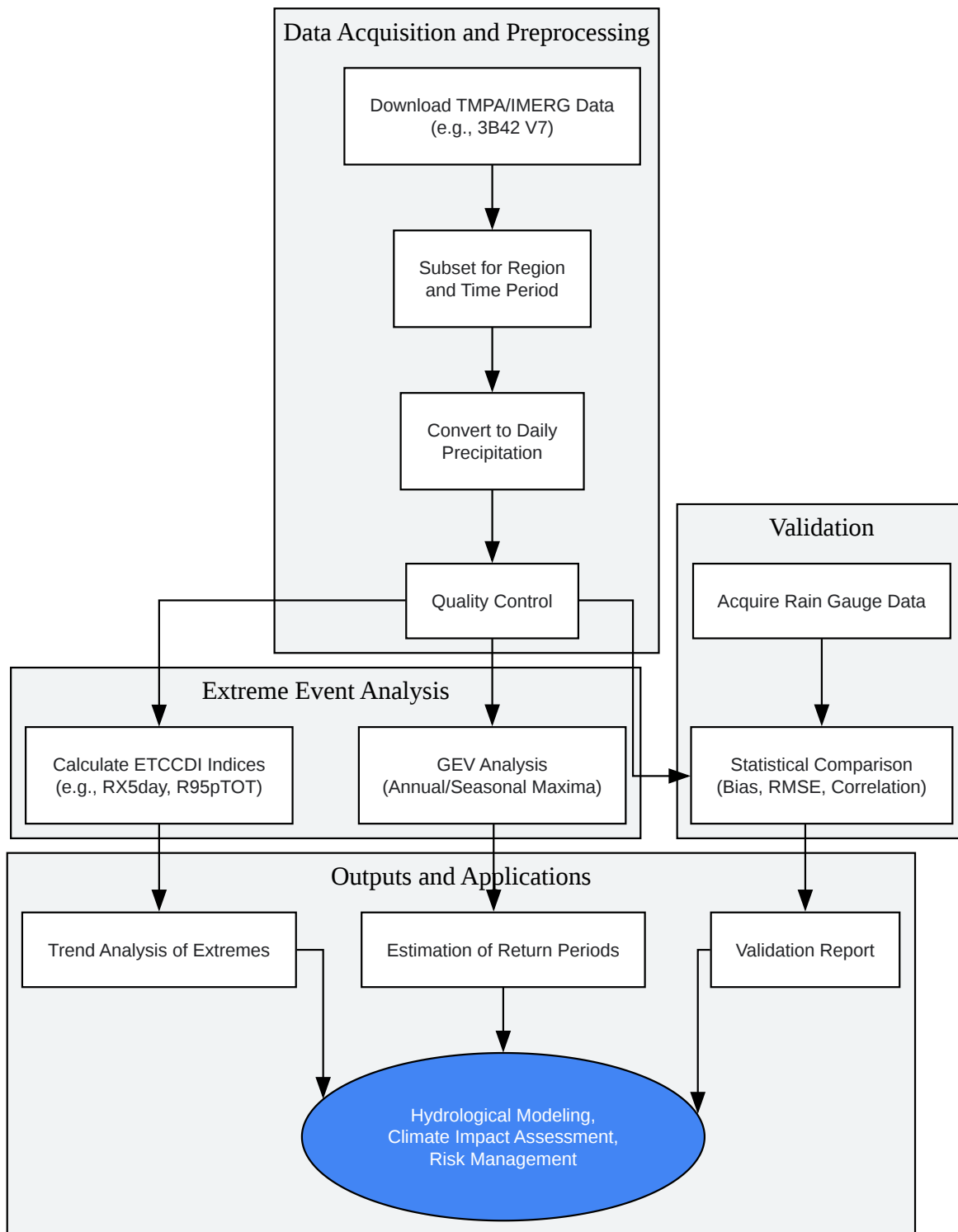
Table 2: Performance of **TMPA** and IMERG in El-Qaa Plain, Sinai

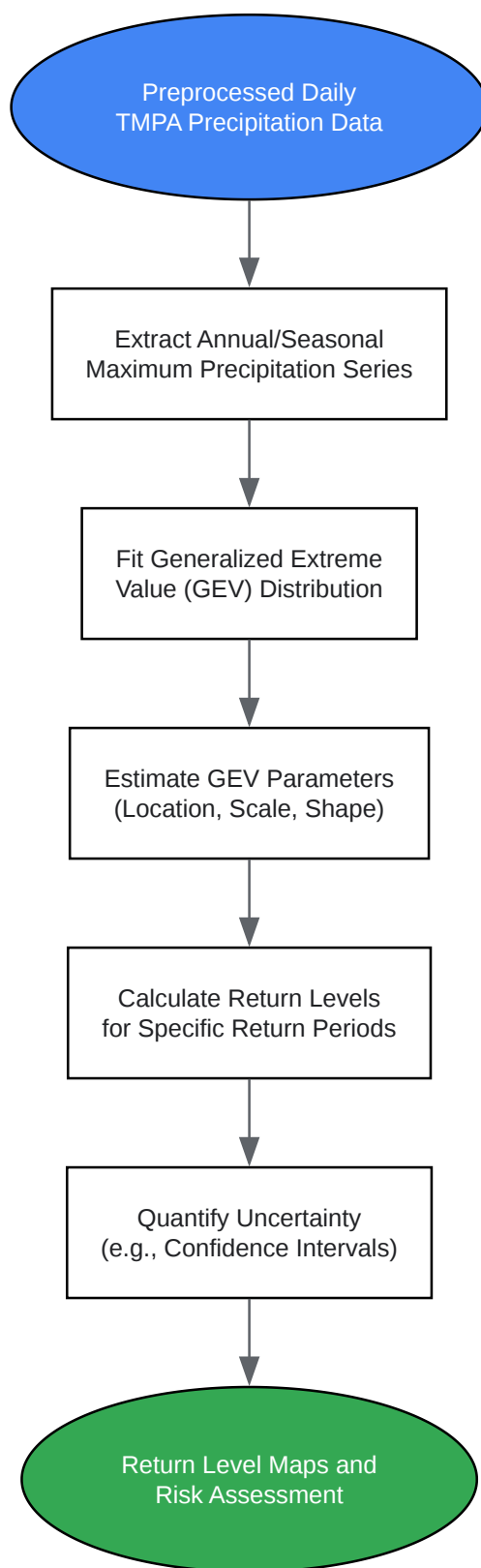
Satellite Product	Spatial Resolution	Spearman Correlation (Rs)	p-value (ps)
TMPA	0.25°	0.328	0.157
TMPA	0.1°	0.546	0.012
IMERG	0.1°	0.745	0.00016

Source: Based on rainfall events between 2015 and 2018.[6]

## Visualization of Workflows and Logical Relationships

Diagrams are essential for visualizing the experimental workflows and logical relationships in the analysis of extreme rainfall events.





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